

Neochlorogenic acid methyl ester stability in long-term storage

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Compound of Interest

Compound Name: Neochlorogenic acid methyl ester

Cat. No.: B15566799

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Technical Support Center: Neochlorogenic Acid Methyl Ester

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage stability of **neochlorogenic acid methyl ester**.

Frequently Asked Questions (FAQs)

Q1: What is **neochlorogenic acid methyl ester** and what are its primary research applications?

A1: **Neochlorogenic acid methyl ester**, also known as 5-O-Caffeoylquinic acid methyl ester, is a naturally occurring phenolic compound. It is a derivative of neochlorogenic acid, which is an isomer of chlorogenic acid. Research has shown that **neochlorogenic acid methyl ester** exhibits several biological activities, including antioxidant, anti-inflammatory, and weak anti-HBV properties.[1][2] Its anti-inflammatory effects are attributed to its ability to inhibit signaling pathways such as the COX-2/NLRP3/NF-κB pathway.

Q2: What are the optimal conditions for the long-term storage of **neochlorogenic acid methyl ester**?

A2: For long-term stability, **neochlorogenic acid methyl ester** solid should be stored in a well-sealed container at -20°C or -80°C, protected from light and moisture. Stock solutions, typically prepared in DMSO, are stable for up to 6 months at -80°C or for 1 month at -20°C when protected from light.[3] It is advisable to aliquot stock solutions to prevent degradation from repeated freeze-thaw cycles.

Q3: How stable is **neochlorogenic acid methyl ester** in different solvent systems and pH conditions?

A3: **Neochlorogenic acid methyl ester**, like its parent compound neochlorogenic acid, is expected to be most stable in acidic conditions. In neutral to alkaline aqueous solutions, it is prone to degradation and isomerization.[4] For experimental use, it is recommended to prepare working solutions fresh daily. If aqueous buffers are used, an acidic pH (e.g., pH 3-5) is recommended to minimize degradation.

Q4: What are the potential degradation products of **neochlorogenic acid methyl ester**?

A4: Under suboptimal storage conditions, particularly in neutral or alkaline solutions, **neochlorogenic acid methyl ester** can undergo hydrolysis of the ester bond, leading to the formation of neochlorogenic acid and methanol. Further degradation can lead to the formation of caffeic acid and quinic acid. Isomerization to other caffeoylquinic acid methyl ester isomers may also occur.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Loss of biological activity in experiments	Degradation of the compound due to improper storage or handling.	1. Confirm that the solid compound and stock solutions have been stored at the recommended temperature and protected from light. 2. Avoid repeated freeze-thaw cycles by preparing single-use aliquots of the stock solution. 3. Prepare working solutions in your experimental buffer immediately before use. 4. If using aqueous buffers, ensure the pH is in the acidic range to improve stability. 5. Verify the purity of your compound using a suitable analytical method like HPLC.
Precipitation observed in stock or working solutions	Poor solubility or exceeding the solubility limit of the solvent.	1. If precipitation occurs upon freezing, gently warm the stock solution and sonicate to redissolve the compound before making dilutions. 2. For in vivo studies, consider using a formulation with co-solvents like PEG300 and Tween-80 to improve solubility. [3]

Inconsistent experimental results	Inconsistent concentration of the active compound due to degradation or improper dissolution.	1. Always ensure the compound is fully dissolved before use. 2. Perform a concentration verification of your stock solution using UV-Vis spectroscopy or HPLC. 3. Prepare fresh dilutions for each experiment from a properly stored stock solution.
Appearance of unexpected peaks in HPLC analysis	Degradation of the compound.	1. Review the storage conditions and handling procedures. 2. Conduct a forced degradation study to identify potential degradation products and confirm the specificity of your analytical method. 3. Ensure the mobile phase and sample diluent are compatible with the compound and do not promote degradation.

Quantitative Data Summary

The following table provides illustrative data for a long-term stability study of **neochlorogenic acid methyl ester** solid, based on typical stability profiles for related phenolic compounds and ICH guidelines.

Table 1: Illustrative Long-Term Stability Data for **Neochlorogenic Acid Methyl Ester** (Solid)

Storage Condition	Time Point	Purity (%)	Appearance
-20°C (Protected from Light)	0 Months	99.8	White to off-white powder
	6 Months	99.5	
	12 Months	99.2	
	24 Months	98.9	
4°C (Protected from Light)	0 Months	99.8	White to off-white powder
	6 Months	98.1	
	12 Months	96.5	
	24 Months	93.2	
25°C / 60% RH (Protected from Light)	0 Months	99.8	White to off-white powder
	3 Months	95.3	
	6 Months	91.0	

Table 2: Illustrative Stability Data for **Neochlorogenic Acid Methyl Ester** Stock Solution in DMSO (10 mM)

Storage Condition	Time Point	Concentration (% of Initial)
-80°C	0 Months	100.0
3 Months	99.8	
6 Months	99.6	
12 Months	99.1	
-20°C	0 Months	100.0
1 Month	99.5	
3 Months	97.8	
6 Months	94.5	

Experimental Protocols

Protocol 1: Long-Term Stability Study of Neochlorogenic Acid Methyl Ester (Solid)

Objective: To evaluate the stability of solid **neochlorogenic acid methyl ester** under various storage conditions over an extended period.

Materials:

- **Neochlorogenic acid methyl ester** (solid, high purity)
- Amber glass vials with screw caps
- Stability chambers set to:
 - -20°C ± 5°C
 - 4°C ± 2°C
 - 25°C ± 2°C / 60% RH ± 5% RH
- HPLC system with a UV detector

- Analytical column (e.g., C18, 250 x 4.6 mm, 5 μ m)
- Mobile phase: Acetonitrile and 0.1% formic acid in water
- Reference standard of **neochlorogenic acid methyl ester**

Procedure:

- Aliquot approximately 10 mg of **neochlorogenic acid methyl ester** into amber glass vials.
- Tightly cap the vials and place them in the designated stability chambers.
- At specified time points (e.g., 0, 3, 6, 12, 24 months), remove one vial from each storage condition.
- Visually inspect the sample for any changes in appearance and document the observations.
- Prepare a solution of the sample in a suitable solvent (e.g., methanol or DMSO) at a known concentration.
- Analyze the sample by a validated stability-indicating HPLC method to determine the purity and identify any degradation products.
- Compare the results to the initial analysis (time 0).

Protocol 2: Stability-Indicating HPLC Method

Objective: To develop an HPLC method capable of separating **neochlorogenic acid methyl ester** from its potential degradation products.

Instrumentation and Conditions:

- HPLC System: A system with a quaternary pump, autosampler, column oven, and photodiode array (PDA) or UV detector.
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Mobile Phase A: 0.1% Formic Acid in Water.

- Mobile Phase B: Acetonitrile.
- Gradient Elution:
 - 0-5 min: 10% B
 - 5-25 min: 10% to 60% B
 - 25-30 min: 60% B
 - 30-32 min: 60% to 10% B
 - 32-40 min: 10% B (re-equilibration)
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 325 nm.
- Injection Volume: 10 µL.

Procedure:

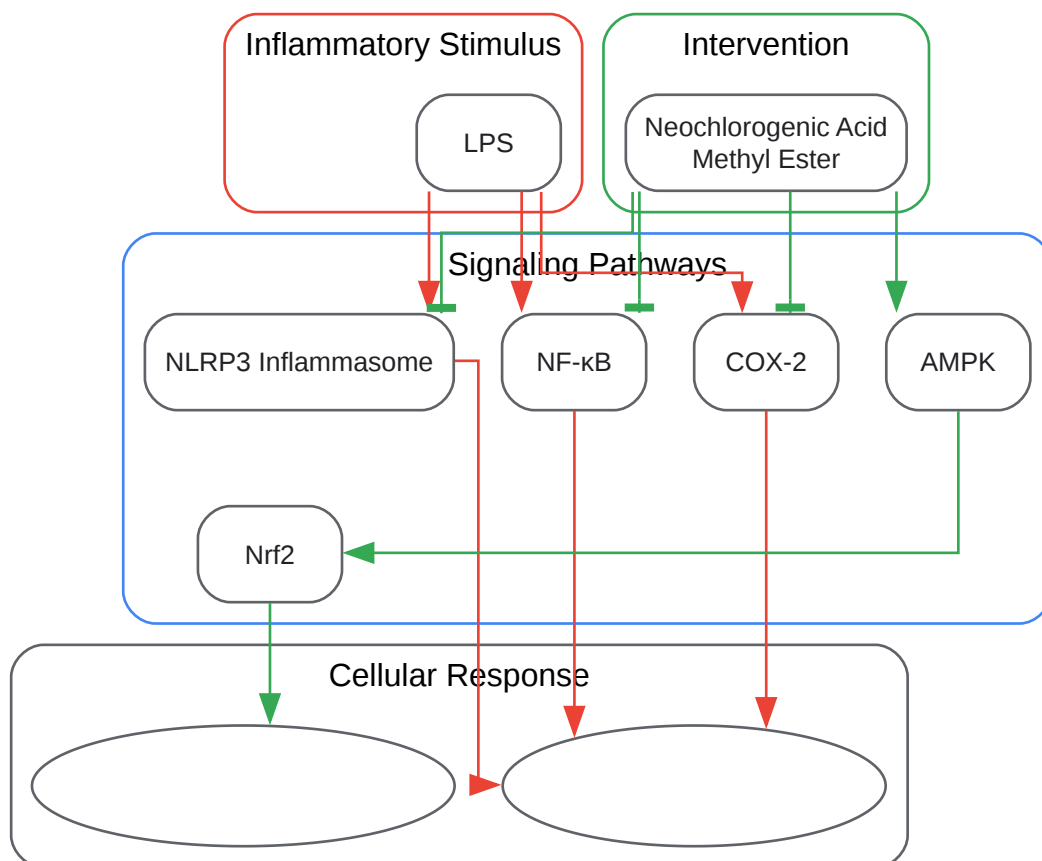
- Prepare standard solutions of **neochlorogenic acid methyl ester** at various concentrations to establish linearity.
- Prepare solutions of the samples from the stability study.
- Inject the standards and samples onto the HPLC system.
- Identify and quantify the peak corresponding to **neochlorogenic acid methyl ester** and any new peaks that appear over time, which may represent degradation products.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: Experimental workflow for long-term stability testing.



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Caption: Anti-inflammatory signaling pathways of **Neochlorogenic Acid Methyl Ester**.

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